

# AT-121 solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: AT-121

Cat. No.: B3026133

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## Application Notes and Protocols for AT-121

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **AT-121**, a bifunctional  $\mu$ -opioid receptor (MOR) and nociceptin/orphanin FQ (NOP) receptor agonist, in various solvents.<sup>[1][2][3][4][5]</sup> Additionally, comprehensive protocols for solubility determination and stock solution preparation are outlined to ensure accurate and reproducible experimental outcomes.

## Physicochemical Properties of AT-121

**AT-121** is an experimental analgesic compound with a unique pharmacological profile, acting as an agonist at both the  $\mu$ -opioid and nociceptin receptors.<sup>[1]</sup> This dual agonism is believed to contribute to its analgesic effects while potentially mitigating the adverse side effects associated with traditional opioids, such as respiratory depression and abuse liability.<sup>[1]</sup>

Property	Value
Chemical Formula	C <sub>24</sub> H <sub>38</sub> N <sub>4</sub> O <sub>3</sub> S <sup>[1]</sup>
Molecular Weight	462.6 g/mol (free base) <sup>[6]</sup>
CAS Number	2099681-31-7 (free base) <sup>[1][6]</sup>
Appearance	Not specified in provided results; typically a powder.

## Solubility of AT-121

The solubility of **AT-121** has been determined in several common laboratory solvents. The quantitative data is summarized in the table below. It is important to note that sonication may be recommended to facilitate dissolution.<sup>[7]</sup>

Solvent	Concentration	Molar Equivalent (approx.)	Notes
DMSO	55 mg/mL <sup>[7]</sup>	118.88 mM <sup>[7]</sup>	Miscible. <sup>[6]</sup>
Chloroform	10 mg/mL <sup>[6]</sup>	21.62 mM	-
Ethanol	Miscible <sup>[6]</sup>	Not Applicable	-
Ethanol:PBS (pH 7.2) (1:20)	50 µg/mL <sup>[6]</sup> <sup>[7]</sup>	0.108 mM	Sonication is recommended. <sup>[7]</sup>

## Experimental Protocols

### Protocol for Determination of AT-121 Solubility

This protocol describes a general method for determining the kinetic solubility of **AT-121** in a solvent of choice, adapted from standard laboratory procedures.

Materials:

- **AT-121** powder
- Selected solvent (e.g., DMSO, Ethanol, PBS)
- Analytical balance
- Vortex mixer
- Sonicator (optional)
- Microcentrifuge tubes (1.5 mL)
- Pipettes and sterile tips

- Visual inspection tool (e.g., light box with a dark background)

Procedure:

- Preparation of Supersaturated Stock Solution:
  - Accurately weigh a small amount of **AT-121** (e.g., 5 mg) and transfer it to a microcentrifuge tube.
  - Add a precise volume of the test solvent (e.g., 100  $\mu$ L) to the tube. This creates a high initial concentration.
- Equilibration:
  - Tightly cap the tube and vortex vigorously for 2 minutes.
  - If the compound does not fully dissolve, place the tube in a sonicator bath for 15-30 minutes. Gentle warming (e.g., 37°C) may also be applied, but caution should be exercised as heat can degrade some compounds.
  - Allow the solution to equilibrate at room temperature for at least one hour to ensure that any excess, undissolved compound has precipitated.
- Separation of Saturated Solution:
  - Centrifuge the tube at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the undissolved solid.
- Quantification:
  - Carefully collect a known volume of the supernatant without disturbing the pellet.
  - Determine the concentration of **AT-121** in the supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or mass spectrometry (MS).
- Data Analysis:

- Calculate the solubility in mg/mL or mM based on the concentration measured in the supernatant.

## Protocol for Preparation of a 10 mM AT-121 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **AT-121** in DMSO.

Materials:

- **AT-121** powder (free base, MW: 462.6 g/mol )
- Anhydrous, sterile DMSO
- Analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile tips

Procedure:

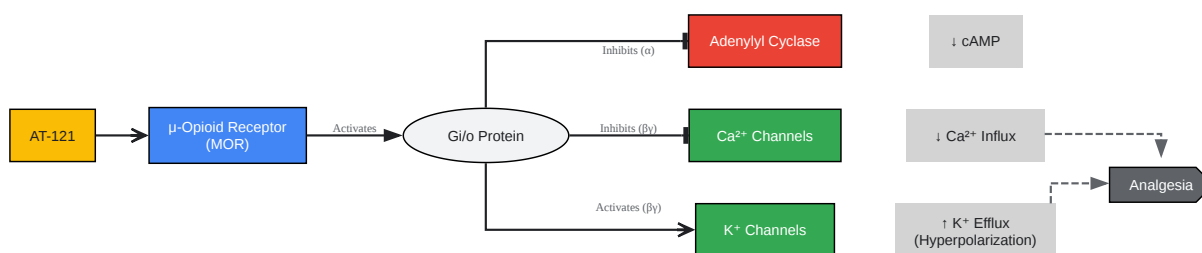
- Calculation of Required Mass:
  - To prepare a 10 mM stock solution, the required mass of **AT-121** can be calculated using the following formula:  $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} / 1000$
  - For example, to prepare 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 462.6 \text{ g/mol} / 1000 = 4.626 \text{ mg}$
- Weighing the Compound:
  - On a calibrated analytical balance, carefully weigh out 4.626 mg of **AT-121** powder and transfer it to a sterile microcentrifuge tube or vial.

- Dissolution:
  - Add 1 mL of sterile DMSO to the tube containing the **AT-121** powder.
  - Cap the tube securely and vortex until the compound is completely dissolved. Visual inspection against a light source can confirm complete dissolution. If necessary, gentle warming or sonication can be used to aid dissolution.
- Storage:
  - For short-term storage (days to weeks), the stock solution can be stored at 4°C.
  - For long-term storage (months to years), it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.<sup>[2]</sup>

## Visualizations

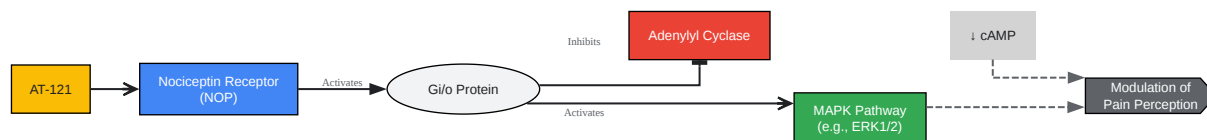
### Signaling Pathways of AT-121

**AT-121** exerts its effects by acting as an agonist at both the  $\mu$ -opioid receptor (MOR) and the nociceptin receptor (NOP). The diagrams below illustrate the canonical signaling pathways initiated by the activation of these G-protein coupled receptors.



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#### $\mu$ -Opioid Receptor Signaling Pathway

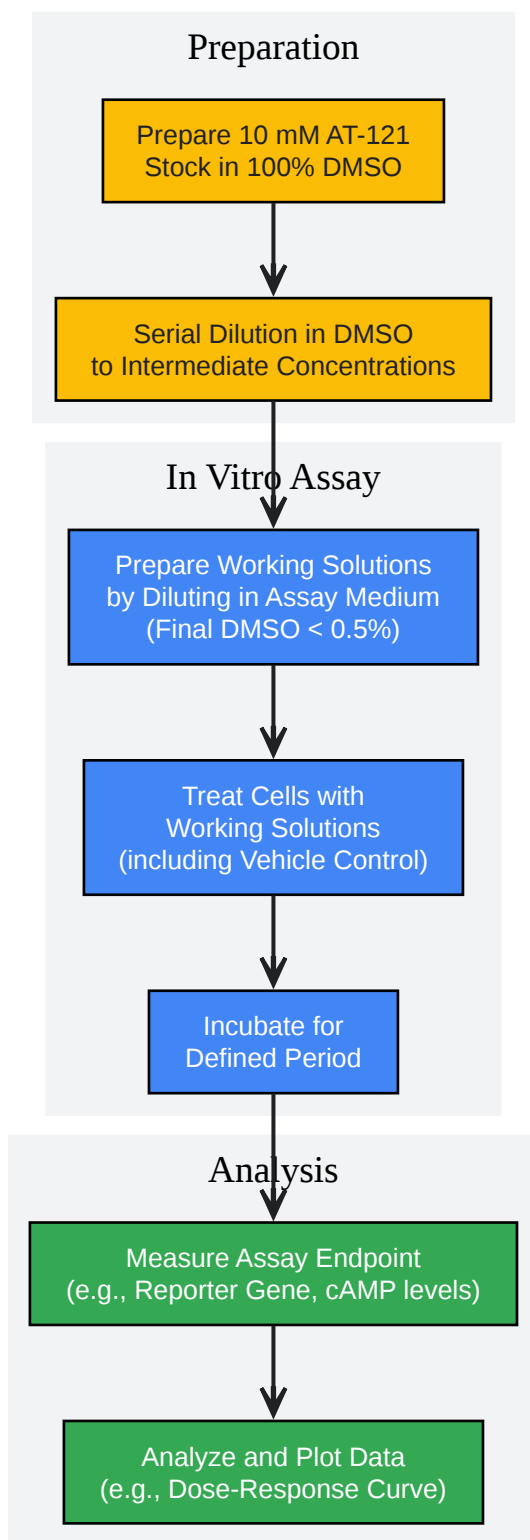


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### Nociceptin Receptor Signaling Pathway

## Experimental Workflow

The following diagram illustrates a general workflow for utilizing a prepared stock solution of **AT-121** in a typical in vitro cell-based assay.



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### General In Vitro Experimental Workflow

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- To cite this document: BenchChem. [AT-121 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026133#at-121-solubility-in-dms0-and-other-solvents]

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